

# diclofenac epolamine patch non-intact skin contraindications

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Diclofenac Epolamine

CAS No.: 119623-66-4

Cat. No.: S585385

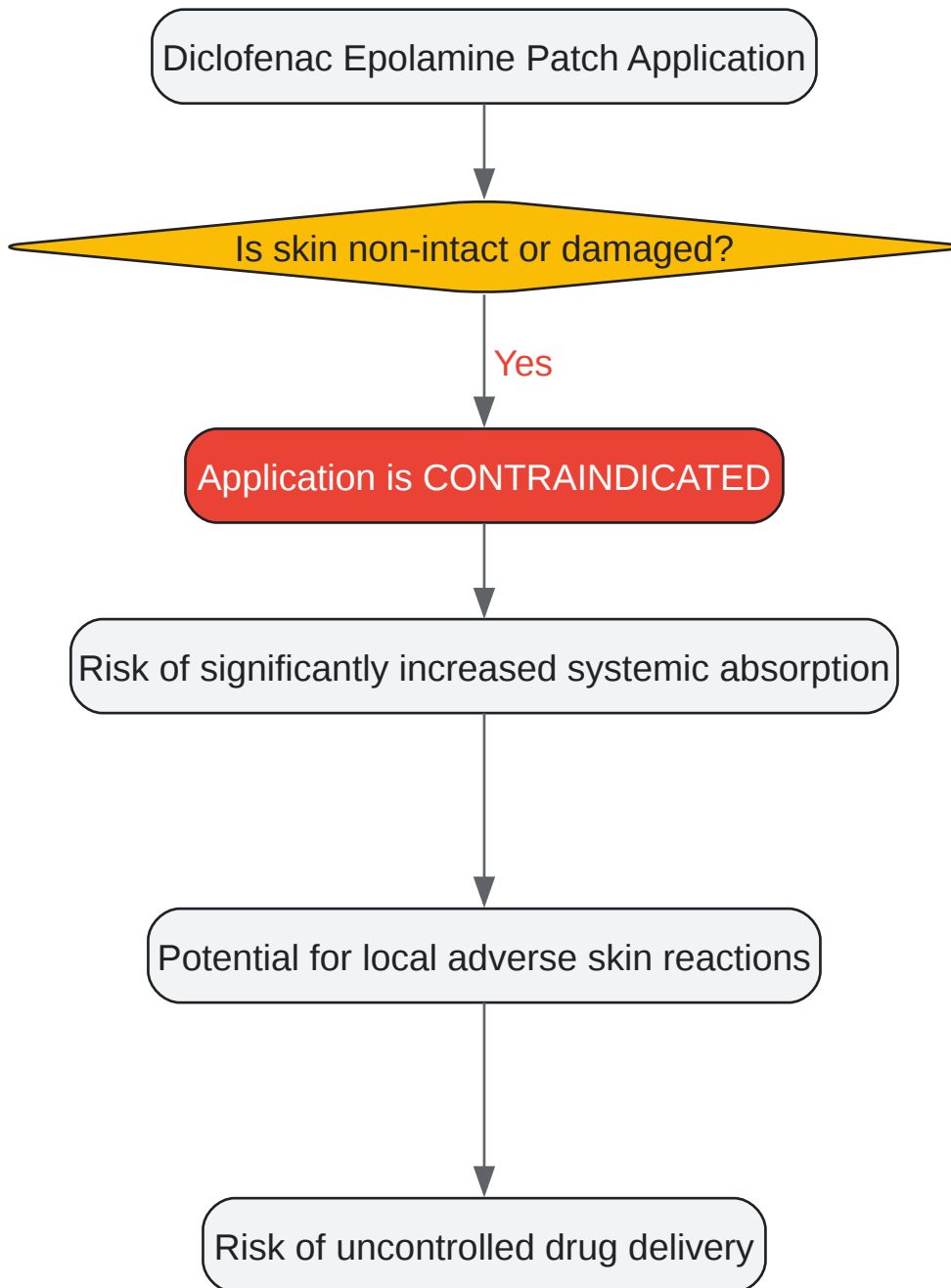
[Get Quote](#)

## Contraindication Details

The table below summarizes the specific types of skin conditions and damage that are contraindicated for application of the **diclofenac epolamine** patch [1] [2] [3].

Contraindicated Skin Condition	Examples
Damaged or Non-Intact Skin	Application must be avoided on skin that is not fully intact [1].
Specific Dermatological Conditions	Exudative dermatitis, eczema, or infected lesions [1].
Skin Injuries	Burns or open wounds [1] [2].

The logical relationship and primary safety concern behind this contraindication can be visualized as follows:



[Click to download full resolution via product page](#)

## Scientific Rationale & Research Implications

The contraindication is based on two primary pharmacological principles that are crucial for your research and development work:

- **Altered Absorption Kinetics:** The primary goal of a topical system is to deliver the drug locally to underlying tissues while minimizing systemic concentration [4]. Applying the patch to damaged skin disrupts the **stratum corneum barrier**, which can lead to a significant and unpredictable increase in systemic absorption of diclofenac [4]. This compromises the targeted delivery mechanism and introduces a major variable in pharmacokinetic studies.
- **Safety and Toxicity Profile:** Increased systemic absorption elevates the risk of dose-related adverse effects associated with NSAIDs, even from a topical formulation [1] [5]. These include potential **cardiovascular, gastrointestinal, and renal toxicities** [1] [2] [5]. Furthermore, direct application to broken skin can cause severe **local skin irritation or allergic reactions** [2] [6].

## Experimental & Clinical Protocol Guidance

For your technical protocols, the following guidance should be explicitly included regarding patient selection and application procedures:

- **Screening Criteria:** A mandatory step in any study protocol must be to visually screen and exclude application sites with any evidence of damage, including **rashes, breaks, redness, or irritation** [1] [6].
- **Application Instructions:** The official prescribing information clearly instructs: "**Do not apply to non-intact or damaged skin resulting from any etiology**" [1]. Researchers should be trained to adhere strictly to this guidance. A suitable alternative analgesic should be considered for subjects with skin damage at the intended application site.

### *Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. : Package Insert / Prescribing Info Diclofenac Epolamine Patch [drugs.com]
2. Diclofenac transdermal (Flector, Licart) - Uses, Side Effects, ... [webmd.com]
3. Flector Patch ( Diclofenac Topical Epolamine ): Side Effects... Patch [rxlist.com]
4. Topical diclofenac epolamine patch 1.3% for treatment of ... [pmc.ncbi.nlm.nih.gov]

5. Diclofenac - StatPearls - NCBI Bookshelf - NIH [ncbi.nlm.nih.gov]

6. Diclofenac Transdermal Patch: MedlinePlus Drug Information [medlineplus.gov]

To cite this document: Smolecule. [diclofenac epolamine patch non-intact skin contraindications].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b585385#diclofenac-epolamine-patch-non-intact-skin-contraindications>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)